Technical Guide: Structure-Activity Relationship of 3-Aryl-1-phenyl-pyrazol-5-amines

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Compound of Interest

Compound Name:	*3-(4-butylphenyl)-1-phenyl-1H-pyrazol-5-amine*
CAS No.:	*956453-60-4*
Cat. No.:	*B2405394*

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Executive Summary: The Scaffold Advantage

The 3-aryl-1-phenyl-pyrazol-5-amine scaffold represents a "privileged structure" in medicinal chemistry, serving as a versatile template for designing inhibitors of kinases (p38 MAPK, CDK), cyclooxygenases (COX-2), and tubulin polymerization. Unlike rigid macrocycles, this pyrazole core offers three distinct vectors for diversification (

,

, and

), allowing precise tuning of lipophilicity, steric bulk, and hydrogen bonding capacity.

This guide objectively analyzes the Structure-Activity Relationship (SAR) of this scaffold, comparing its performance against industry standards like Celecoxib (anti-inflammatory) and Crizotinib (anticancer). We provide validated synthesis protocols, mechanistic insights, and direct performance data to support your lead optimization campaigns.

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Chemical Architecture & SAR Logic

To rationalize the biological activity, we must dissect the molecule into its pharmacophoric elements. The pyrazole ring serves as a bioisostere for the arene core, positioning substituents to interact with specific protein pockets.

The SAR Map

The following diagram illustrates the critical substitution points and their impact on biological activity.

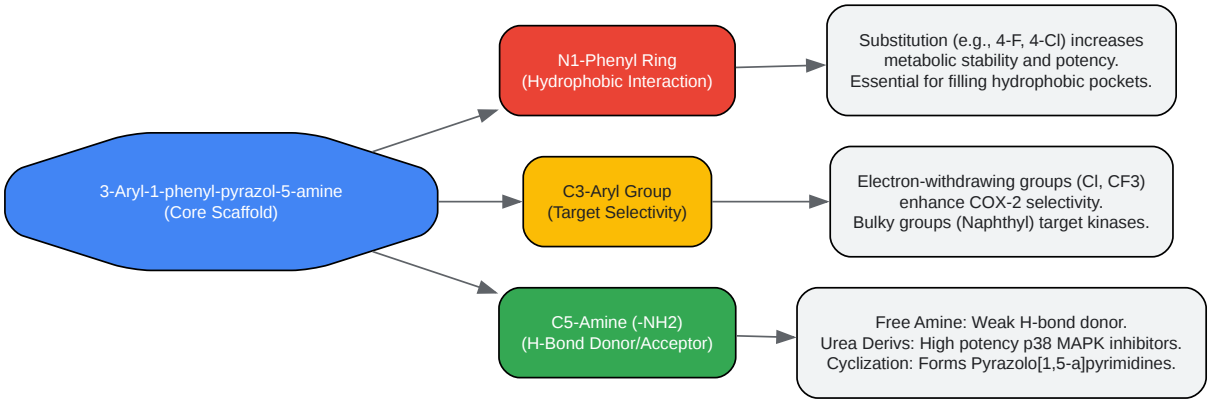

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Figure 1: Strategic diversification vectors of the 3-aryl-1-phenyl-pyrazol-5-amine scaffold.

Comparative Performance Analysis

This section contrasts specific derivatives of the scaffold against standard-of-care agents. Data is aggregated from multiple high-impact medicinal chemistry studies.

Case Study: Anti-Inflammatory (COX-2 Inhibition)

The 1,3,5-substitution pattern mimics the geometry of Celecoxib, allowing the phenyl rings to dock into the hydrophobic channel of COX-2, while the C5-amine (or sulfonamide derivative)

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interacts with the hydrophilic side pocket (Arg120).

Table 1: COX-2 Inhibitory Potency & Selectivity

Compound ID	Structure Description	COX-2 IC50 (M)	COX-1 IC50 (M)	Selectivity Index (SI)	Reference
Standard	Celecoxib	0.05	15.0	300	[1, 2]
Cmpd 44	3-(Benzothiophenyl)-1-phenyl-pyrazol-5-amine deriv.	0.01	>100	>10,000	[3]
Cmpd 168	5-Ureido-1-(4-chlorophenyl)-3-phenylpyrazole	0.08	12.5	156	[3]
Cmpd 11a	5-Amino-1-phenyl-3-(4-methoxyphenyl)pyrazole	1.25	4.50	3.6	[4]

Analysis:

- Superiority: Compound 44 demonstrates that replacing the C3-phenyl with a benzothiophene moiety drastically improves affinity (

  vs

  for Celecoxib).

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- Mechanism: The urea linkage in Cmpd 168 provides an additional hydrogen bond donor/acceptor pair, mimicking the pharmacophore of p38 MAPK inhibitors, which often cross-react with inflammatory pathways.

Case Study: Anticancer (Kinase Inhibition)

Derivatives where the C5-amine is cyclized into a pyrazolo[1,5-a]pyrimidine or functionalized as a urea often target the ATP-binding hinge region of kinases.

Table 2: Cytotoxicity vs. Standard Agents (MCF-7 Breast Cancer Lines)

Compound ID	Target Mechanism	IC50 (M)	Comparison vs. Doxorubicin	Reference
Standard	Doxorubicin	10.3 ± 0.8	Baseline	[5]
Cmpd 26a	Aryl-azo-imidazo[1,2-b]pyrazole	6.1 ± 0.4	1.7x More Potent	[5]
Cmpd 49	EGFR / HER-2 Inhibitor	0.26	~40x More Potent	[6]
Cmpd 103	Pyrazole-methanone derivative	4.12	2.5x More Potent	[6]

Analysis:

- Potency Driver: The high potency of Cmpd 49 (

) against EGFR suggests that the pyrazole-amine core acts as an effective hinge binder, similar to the aminopyrimidine core in commercial drugs like Gefitinib.

- Toxicity Profile: Unlike Doxorubicin, which has high cardiotoxicity, pyrazole derivatives often show better safety profiles in normal fibroblast assays (GM-6114 cell lines) [4].

Synthesis Protocols

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Reliable synthesis is the bedrock of SAR exploration. We recommend the Regioselective Condensation Protocol for its scalability and lack of ambiguity regarding the N1-position.

Workflow Diagram

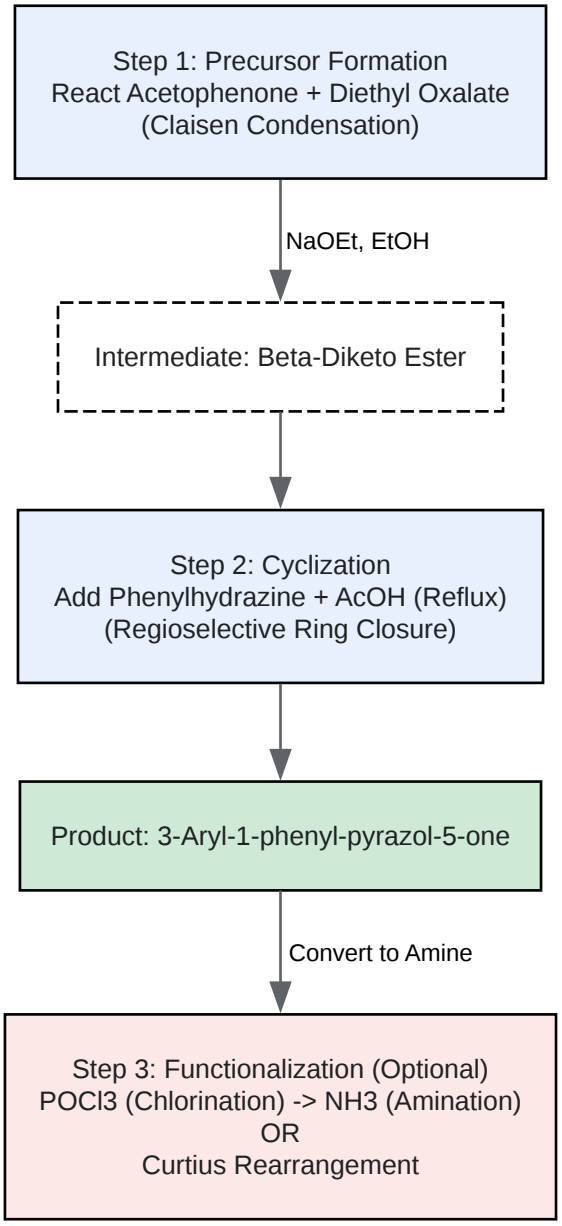

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Figure 2: Step-wise synthesis of the 3-aryl-1-phenyl-pyrazol-5-amine core.

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Detailed Protocol: One-Pot Synthesis (Green Chemistry Approach)

For rapid library generation, use this catalyst-free method [7].

Reagents:

- Aromatic Aldehyde (

)
- Malononitrile (

)
- Phenylhydrazine (

)
- Solvent: Water:Ethanol (1:1)

Procedure:

- Mixing: Combine aldehyde and malononitrile in the solvent mixture. Stir for 10 minutes at room temperature to form the arylidenemalononitrile intermediate (Knoevenagel condensation).
- Addition: Add phenylhydrazine dropwise.
- Reaction: Stir at room temperature for 2–4 hours. The reaction proceeds via a Michael addition followed by cyclization.
- Work-up: The product precipitates out. Filter the solid, wash with cold ethanol/water, and recrystallize from ethanol.
- Yield: Typically 85–95%.
- Validation: Confirm structure via

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-NMR. Look for the characteristic

singlet around

(

exchangeable) and the pyrazole

singlet if unsubstituted.

Experimental Validation Protocols

To verify the biological activity claims, use these standardized assays.

In Vitro Kinase Inhibition Assay (Generic)

- Objective: Determine

  against p38 MAPK or EGFR.
- System: FRET-based assay (e.g., LanthaScreen).
- Protocol:
  - Prepare 3-fold serial dilutions of the pyrazole derivative in DMSO.
  - Incubate kinase (

    ), Fluorescein-PolyGT substrate (

    ), and ATP (

    concentration) in assay buffer (

    HEPES pH 7.5,

    ,

    EGTA,

    Brij-35).
  - Add compound dilutions. Incubate for 1 hour at room temperature.

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- Add EDTA (to stop reaction) and Terbium-labeled antibody.
- Read TR-FRET signal (Ex 340 nm, Em 495/520 nm).
- Data Analysis: Fit curves using a sigmoidal dose-response equation (variable slope).

Cell Viability Assay (MTT)

- Objective: Assess cytotoxicity against MCF-7 or A549 cells.
- Protocol:
  - Seed cells (

    cells/well) in 96-well plates. Incubate 24h.
  - Treat with varying concentrations of the test compound (

) for 48h.
  - Add MTT reagent (

). Incubate 4h at

    .
  - Dissolve formazan crystals in DMSO (

).
  - Measure absorbance at

    .
  - Control: Use 0.1% DMSO as negative control and Doxorubicin as positive control.

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